

An In-depth Technical Guide to Bipyridine Carbaldehydes for Advanced Research

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Compound of Interest

Compound Name: [2,4'-Bipyridine]-4-carbaldehyde

CAS No.: 1214363-28-6

Cat. No.: B1522238

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A note on the requested compound, **[2,4'-Bipyridine]-4-carbaldehyde**: Extensive searches of chemical databases and scientific literature did not yield a specific CAS number for **[2,4'-Bipyridine]-4-carbaldehyde**. This suggests that this particular isomer may not be a commercially available or well-characterized compound.

In the spirit of providing a comprehensive and useful technical resource for researchers, this guide will focus on a closely related and well-documented isomer: [2,2'-Bipyridine]-4-carbaldehyde (CAS No. 146581-82-0). The principles, experimental methodologies, and applications discussed herein are largely applicable to the broader class of bipyridine aldehydes and will be of significant value to scientists and drug development professionals working in this area.

[2,2'-Bipyridine]-4-carbaldehyde: A Versatile Building Block in Modern Chemistry

CAS Number: 146581-82-0[1][2][3]

Molecular Formula: C₁₁H₈N₂O[1][2][3]

Molecular Weight: 184.19 g/mol [2][3]

Introduction and Significance

[2,2'-Bipyridine]-4-carbaldehyde is a heterocyclic organic compound that has garnered significant attention in various fields of chemical research, particularly in the synthesis of complex molecules and functional materials. Its structure, featuring a bipyridine core functionalized with a reactive aldehyde group, makes it a highly versatile precursor for a wide range of derivatives with applications in medicinal chemistry, catalysis, and materials science. The bipyridine moiety is a well-established chelating agent for numerous metal ions, while the carbaldehyde group offers a convenient handle for a plethora of chemical transformations. This unique combination of properties allows for the construction of sophisticated molecular architectures with tailored electronic, optical, and biological properties.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical properties of [2,2'-Bipyridine]-4-carbaldehyde is essential for its effective use in research and development.

Property	Value	Source
IUPAC Name	[2,2'-bipyridine]-4-carbaldehyde	[1]
Physical Form	Solid	
Storage Temperature	2-8°C, under inert atmosphere	
InChI Key	YSZFRHYUHKSZTO-UHFFFAOYSA-N	[1]
SMILES	<chem>O=Cc1ccnc(c1)-c1cccn1</chem>	[1]

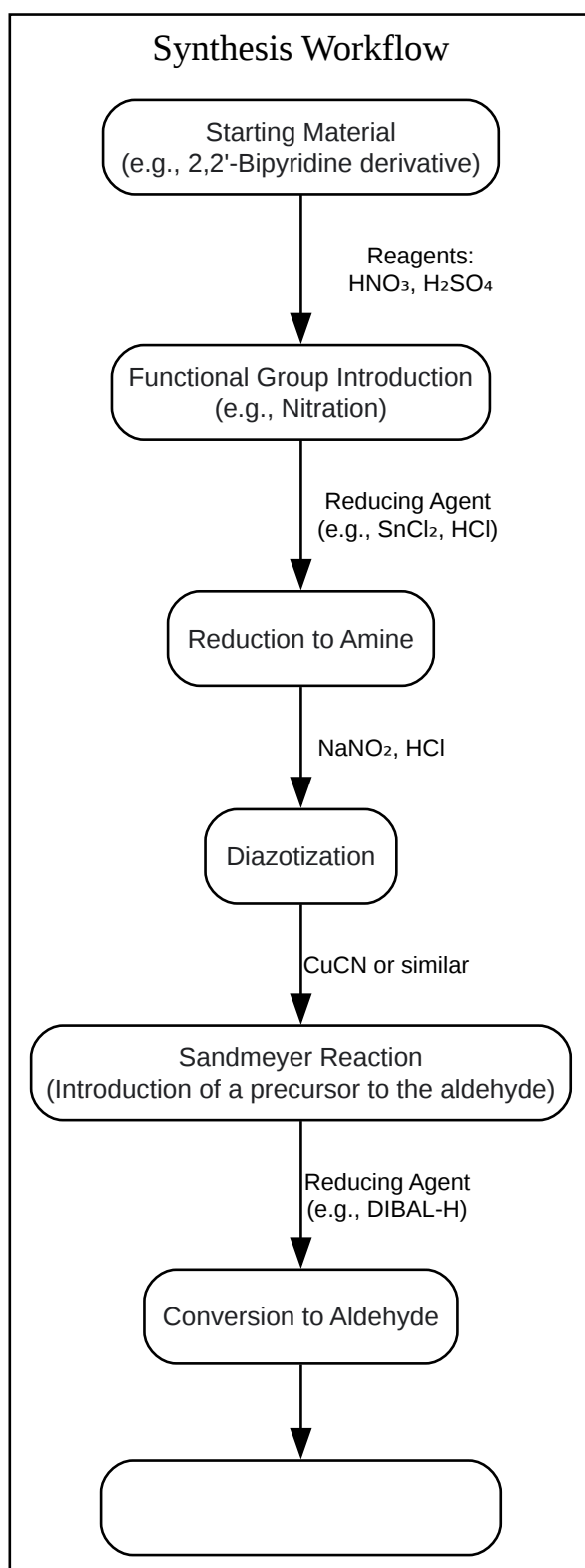
Spectroscopic data is crucial for the identification and characterization of [2,2'-Bipyridine]-4-carbaldehyde. While a comprehensive dataset is proprietary to chemical suppliers, typical spectroscopic features would include:

- ¹H NMR: Characteristic signals for the aromatic protons on the bipyridine rings and a distinct downfield signal for the aldehyde proton.

- ^{13}C NMR: Resonances for the carbon atoms of the bipyridine core and a downfield signal for the carbonyl carbon of the aldehyde group.
- IR Spectroscopy: A strong absorption band corresponding to the C=O stretching vibration of the aldehyde.
- Mass Spectrometry: A molecular ion peak corresponding to the compound's molecular weight.

Synthesis of [2,2'-Bipyridine]-4-carbaldehyde

The synthesis of [2,2'-Bipyridine]-4-carbaldehyde typically involves a multi-step process. One common synthetic route starts from more readily available bipyridine precursors. A generalized synthetic workflow is outlined below.



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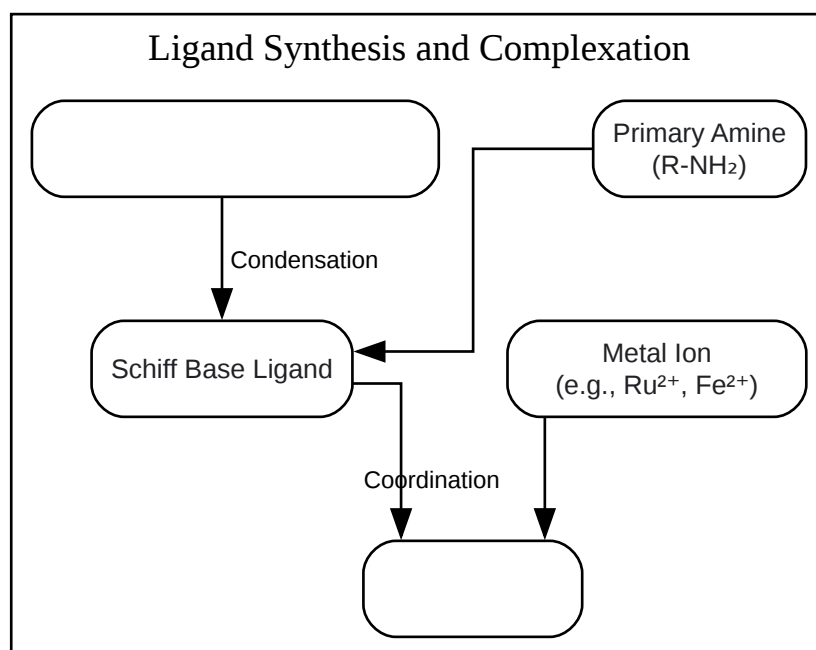
Caption: Generalized synthetic workflow for [2,2'-Bipyridine]-4-carbaldehyde.

A specific example of a synthetic approach involves a multi-step reaction sequence starting from 2,2'-bipyridine. This can include steps like nitration followed by reduction and subsequent conversion to the carbaldehyde.[3]

Applications in Research and Drug Development

The unique structural features of [2,2'-Bipyridine]-4-carbaldehyde make it a valuable tool for researchers.

The bipyridine core is a privileged scaffold for the development of ligands in coordination chemistry. The aldehyde functionality allows for the facile synthesis of a wide array of Schiff base ligands through condensation with primary amines. These ligands can then be used to form metal complexes with interesting catalytic and photophysical properties.



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Caption: Workflow for synthesizing metal complexes from [2,2'-Bipyridine]-4-carbaldehyde.

Bipyridine derivatives have shown a range of biological activities, including antimicrobial, antitumor, and immunomodulatory effects. The aldehyde group of [2,2'-Bipyridine]-4-carbaldehyde can be utilized to synthesize novel derivatives for biological screening. For

instance, it can be a starting point for the synthesis of thiosemicarbazones, a class of compounds known for their antitumor properties.

Experimental Protocols

Protocol 1: General Procedure for Schiff Base Synthesis

This protocol outlines a general method for the condensation of [2,2'-Bipyridine]-4-carbaldehyde with a primary amine.

- **Dissolution:** Dissolve one equivalent of [2,2'-Bipyridine]-4-carbaldehyde in a suitable solvent (e.g., ethanol, methanol).
- **Addition of Amine:** To this solution, add a stoichiometric equivalent of the desired primary amine.
- **Catalysis (Optional):** A catalytic amount of a weak acid, such as acetic acid, can be added to facilitate the reaction.
- **Reaction:** Stir the mixture at room temperature or with gentle heating. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Isolation:** Upon completion, the Schiff base product can be isolated by cooling the reaction mixture to induce crystallization, followed by filtration. Alternatively, the solvent can be removed under reduced pressure, and the residue purified by column chromatography or recrystallization.
- **Characterization:** The structure of the synthesized Schiff base should be confirmed using spectroscopic methods such as NMR, IR, and mass spectrometry.

Conclusion

While the specific isomer **[2,4'-Bipyridine]-4-carbaldehyde** remains elusive in common chemical databases, its close relative, [2,2'-Bipyridine]-4-carbaldehyde, stands as a testament to the versatility and importance of functionalized bipyridines in modern chemical research. Its dual functionality as a chelating ligand and a reactive aldehyde provides a powerful platform for the design and synthesis of novel molecules with diverse applications. For researchers in drug discovery and materials science, a deep understanding of the chemistry of bipyridine

carbaldehydes is invaluable for the development of next-generation therapeutics and functional materials.

References

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